

# Safe Handling and Storage of Methylfurmethide Iodide: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methylfurmethide iodide

Cat. No.: B073127

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **Methylfurmethide iodide**. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following guidelines are based on general laboratory safety principles, information on related chemical classes such as quaternary ammonium compounds, and the available product information. It is imperative for all personnel to adhere to these procedures to minimize risks and ensure a safe laboratory environment.

## Compound Information

Property	Value	Source
Chemical Name	5-METHYLFURMETHIODIDE	[1]
Synonyms	(5-Methyl-2-furyl)methyltrimethylammonium iodide, N,N,N,5-Tetramethyl-2-furanmethanaminium iodide	[1][2]
CAS Number	1197-60-0	[1][2]
Molecular Formula	C9H16INO	[1][2]
Molecular Weight	281.13 g/mol	[1]
Form	White solid	[1]
Solubility	Soluble to 100 mM in DMSO	[1]
Toxicity (LD50)	Intravenous in mouse: 3795 µg/kg	[1]
Storage Temperature	Desiccate at +4°C	[1]

## Hazard Identification and General Precautions

**Methylfurmethide iodide** is an acetylcholine receptor agonist.[3] As with many biologically active small molecules, it should be handled with care. Based on its chemical structure as a quaternary ammonium iodide, potential hazards may include:

- Irritation: Can cause skin and eye irritation upon contact.[4][5]
- Toxicity: Harmful if swallowed or inhaled.[6] As a cholinergic agonist, systemic exposure could lead to symptoms of cholinergic toxicity, such as increased salivation, lacrimation, muscular weakness, and gastrointestinal distress.[7][8]

General Precautions:

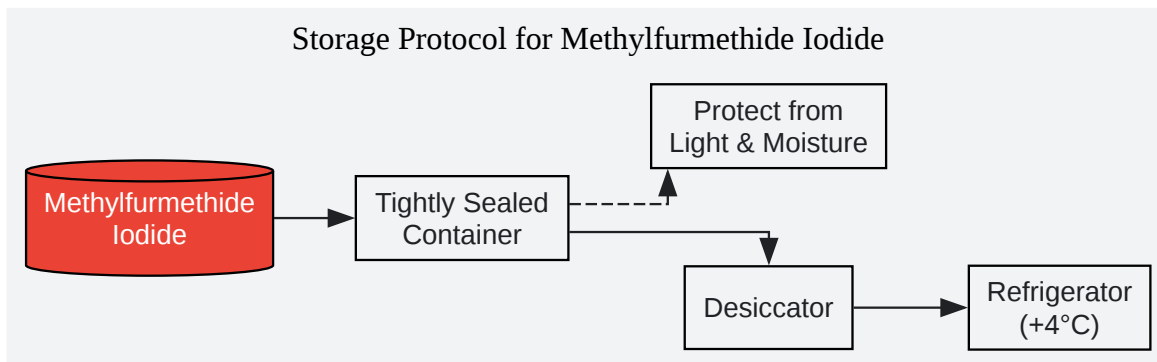
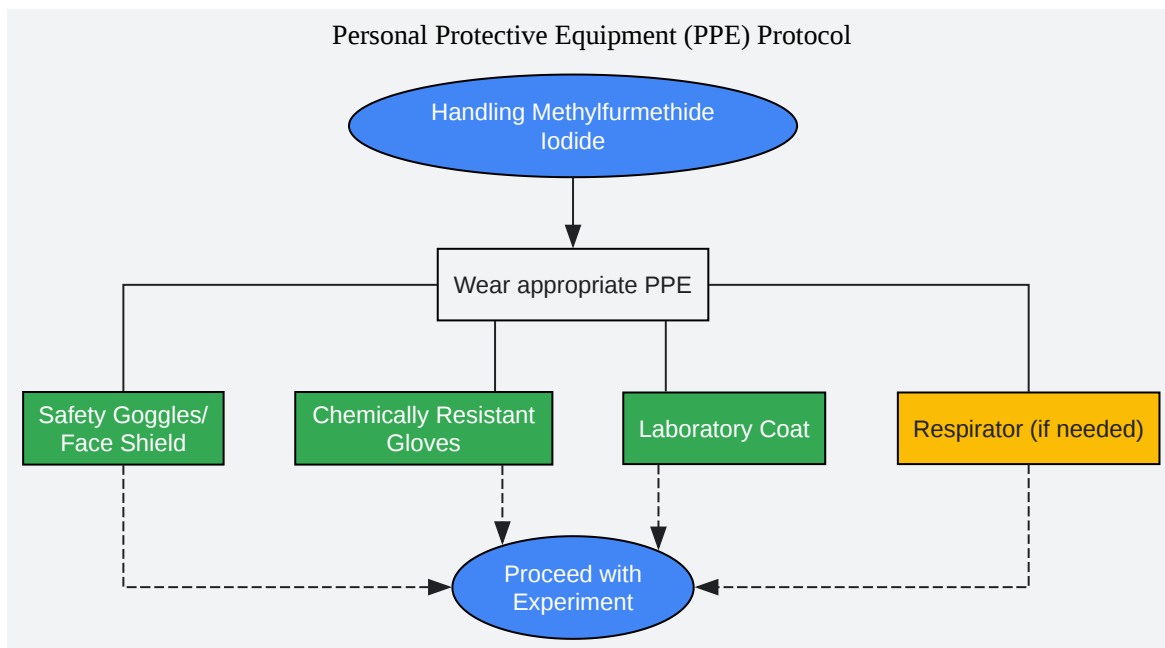
- Always work in a well-ventilated area, preferably within a chemical fume hood.[9]
- Avoid inhalation of dust or fumes.[10]

- Avoid contact with skin, eyes, and clothing.[11]
- Do not eat, drink, or smoke in the laboratory.[9]
- Wash hands thoroughly after handling.[9]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Methylfurmethide iodide**:

- Eye Protection: Chemical safety goggles or a face shield.[12]
- Hand Protection: Nitrile or other chemically resistant gloves. Inspect gloves for any tears or punctures before use.[13]
- Body Protection: A laboratory coat must be worn.[12]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator may be necessary.[4]



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1197-60-0 CAS MSDS (5-METHYLFURMETHIODIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. bocsci.com [bocsci.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. mountsinai.org [mountsinai.org]
- 5. medline.com [medline.com]
- 6. Quaternary Ammonium Compound Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Evidence for Classical Cholinergic Toxicity Associated with Selective Activation of M1 Muscarinic Receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Cholinergic Crisis - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. artsci.usu.edu [artsci.usu.edu]
- 10. quantumtec.com.my [quantumtec.com.my]
- 11. ehs.okstate.edu [ehs.okstate.edu]
- 12. cce.caltech.edu [cce.caltech.edu]
- 13. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safe Handling and Storage of Methylfurmethide Iodide: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073127#safe-handling-and-storage-procedures-for-methylfurmethide-iodide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)